

zinc(II) iodide chemical formula and structure

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Compound of Interest

Compound Name: *zinc(II)iodide*

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An In-depth Technical Guide to the Chemical Formula and Structure of Zinc(II) Iodide

Abstract

Zinc(II) iodide (ZnI_2), an inorganic compound of zinc and iodine, is a white, hygroscopic crystalline solid.[1][2] It is notable for its unique crystal structure and its utility in specialized applications, including as a Lewis acid catalyst in organic synthesis, an X-ray opaque penetrant in industrial radiography, and a stain in electron microscopy.[2][3] This guide provides a comprehensive overview of the chemical formula, molecular and crystal structures, physicochemical properties, and experimental protocols for the synthesis and analysis of zinc(II) iodide.

Chemical Formula and Physicochemical Properties

Zinc(II) iodide is represented by the chemical formula ZnI_2 . [2] It exists in both anhydrous and dihydrate ($\text{ZnI}_2 \cdot 2\text{H}_2\text{O}$) forms.[1] The compound is characterized by its high solubility in water and its tendency to absorb atmospheric moisture.[1][4] A summary of its key quantitative properties is presented in Table 1.

Table 1: Physicochemical Properties of Zinc(II) Iodide

Property	Value
Molecular Formula	ZnI ₂
Molar Mass	319.19 g/mol [1]
Appearance	White crystalline solid[1][2]
Density	4.74 g/cm ³ [1][2]
Melting Point	446 °C (835 °F; 719 K)[1]
Boiling Point	1,150 °C (2,100 °F; 1,420 K) (decomposes)[1]
Solubility in water	450 g/100 mL (at 20 °C)[1][3]
Crystal Structure (Anhydrous)	Tetragonal, I4 ₁ /acd[1]
Zn-I Bond Length (Gas Phase)	238 pm[1][3]
Zn-I Bond Length (Solid State)	2.61-2.63 Å[5]
Standard Enthalpy of Formation (ΔfH°)	-208.2 kJ/mol (solid)[6]
Standard Molar Entropy (S°)	161.5 J/(mol·K) (solid)[6]
Magnetic Susceptibility (χ)	-98.0·10 ⁻⁶ cm ³ /mol[3]

Molecular and Crystal Structure

The structure of zinc(II) iodide varies significantly depending on its physical state.

Gaseous Phase

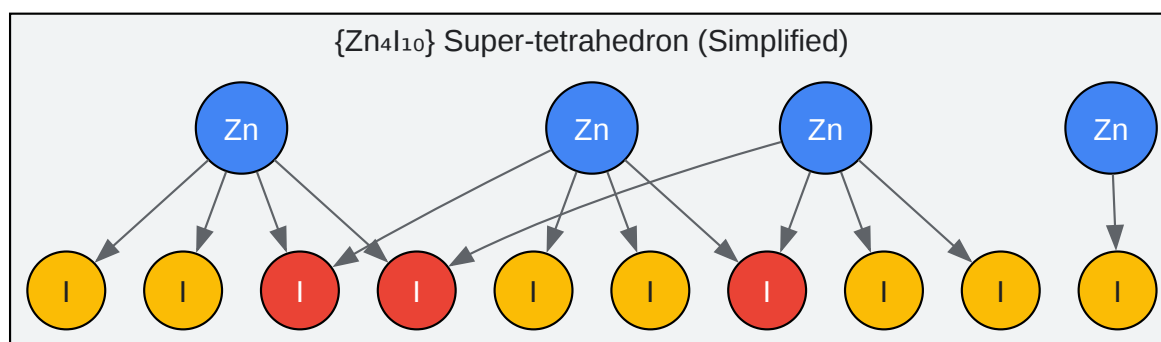
In the gaseous state, ZnI₂ exists as a discrete linear molecule, as predicted by the Valence Shell Electron Pair Repulsion (VSEPR) theory.[1][3] The Zn-I bond length in the gaseous phase is 238 pm.[1][3]

Caption: Linear structure of gaseous zinc(II) iodide.

Solid-State Structure (Anhydrous)

The anhydrous crystalline form of ZnI_2 possesses an unusual tetragonal structure.[1][3] Unlike the simpler structures of other zinc dihalides, the zinc centers in ZnI_2 are tetrahedrally coordinated.[1][7] Groups of four of these tetrahedra share three vertices to form "super-tetrahedra" with the composition $\{\text{Zn}_4\text{I}_{10}\}$. [1][3] These super-tetrahedral units are then linked at their vertices to create a three-dimensional network.[1][7] This structural motif is analogous to that of phosphorus pentoxide (P_4O_{10}).[1][7]

Caption: Tetrahedral coordination of zinc in solid ZnI_2 .



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Caption: Simplified representation of the $\{\text{Zn}_4\text{I}_{10}\}$ super-tetrahedral unit.

Aqueous Solution

In aqueous solutions, zinc(II) iodide speciates into a variety of complex ions.[1][3] The detected species include the hexaaquazinc(II) ion ($\text{Zn}(\text{H}_2\text{O})_6^{2+}$), $[\text{ZnI}(\text{H}_2\text{O})_5]^+$, tetrahedral $\text{ZnI}_2(\text{H}_2\text{O})_2$, $\text{ZnI}_3(\text{H}_2\text{O})^-$, and ZnI_4^{2-} . [1][3] The equilibrium between these species is dependent on the concentration of iodide ions.



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Caption: Speciation of zinc(II) iodide in aqueous solution.

Experimental Protocols

Synthesis of Zinc(II) Iodide

Several methods are available for the laboratory synthesis of zinc(II) iodide.

Method 1: Direct Reaction of Zinc and Iodine

This is a common and straightforward method.[\[1\]](#)[\[3\]](#)

- Materials:
 - Powdered zinc (Zn)
 - Iodine (I₂) crystals
 - Ethanol or deionized water[\[8\]](#)[\[9\]](#)
 - Test tubes, beakers, filter funnel, filter paper, watch glass[\[8\]](#)[\[9\]](#)
- Procedure:
 - Dissolve a measured amount of iodine (e.g., 0.5 g) in a suitable solvent like ethanol (e.g., 5 cm³) in a test tube.[\[8\]](#)
 - Slowly add powdered zinc to the iodine solution while stirring. The reaction is exothermic.[\[8\]](#)
 - Continue adding zinc in small portions until the brown color of the iodine disappears, indicating the reaction is complete.[\[8\]](#)
 - Filter the solution to remove any excess, unreacted zinc.[\[8\]](#)
 - Gently evaporate the solvent from the filtrate by heating to obtain the white solid product, zinc(II) iodide.[\[8\]](#)[\[10\]](#)

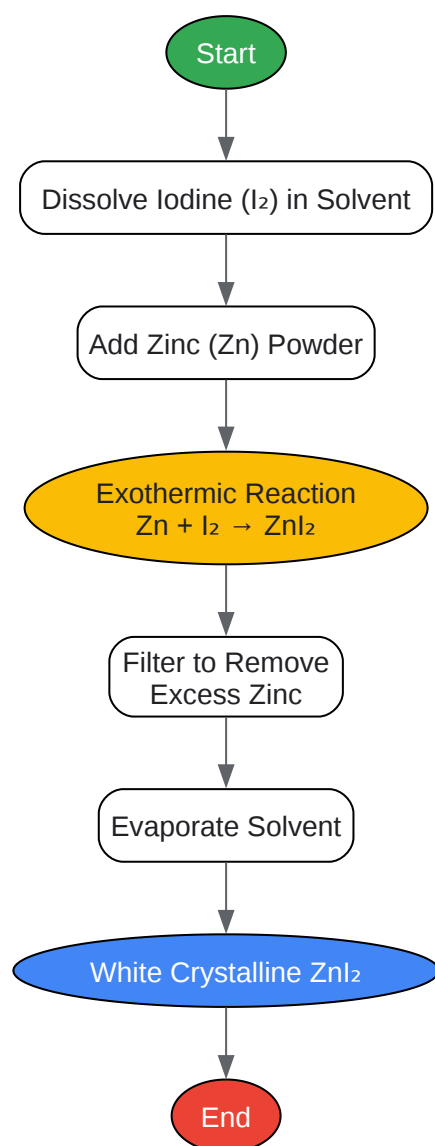
Method 2: Reaction with Hydroiodic Acid

- Materials:

- Zinc oxide (ZnO) or zinc carbonate (ZnCO₃)
- Hydroiodic acid (HI)
- Procedure:
 - Carefully add zinc oxide or zinc carbonate to hydroiodic acid.
 - The reaction proceeds as follows: $\text{ZnO} + 2\text{HI} \rightarrow \text{ZnI}_2 + \text{H}_2\text{O}$.[\[3\]](#)
 - Isolate the zinc(II) iodide product by evaporation of the water.

Method 3: Double Replacement Reaction

- Materials:
 - Barium iodide (BaI₂)
 - Zinc sulfate (ZnSO₄)
- Procedure:
 - Prepare aqueous solutions of barium iodide and zinc sulfate.
 - Mix the two solutions. A precipitate of barium sulfate (BaSO₄) will form.[\[11\]](#)
 - The reaction is: $\text{BaI}_2(\text{aq}) + \text{ZnSO}_4(\text{aq}) \rightarrow \text{ZnI}_2(\text{aq}) + \text{BaSO}_4(\text{s})$.[\[11\]](#)
 - Filter the mixture to remove the barium sulfate precipitate.
 - Evaporate the water from the filtrate to crystallize the zinc(II) iodide.[\[11\]](#)



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Caption: Experimental workflow for the synthesis of ZnI₂.

Qualitative Analysis

- Test for Zinc(II) Ions: The presence of Zn²⁺ ions in a solution can be confirmed by adding a piece of magnesium metal. A black deposit of zinc metal will form on the magnesium turning. [\[11\]](#)
- Test for Iodide Ions: The addition of a silver nitrate (AgNO₃) solution to an aqueous sample containing iodide ions will produce a pale yellow precipitate of silver iodide (AgI). [\[11\]](#)

Applications

While not having major industrial applications, zinc(II) iodide is valuable in several specialized fields:

- Industrial Radiography: It is used as an X-ray opaque penetrant to enhance the contrast between damaged and intact composite materials.[2][3]
- Electron Microscopy: In conjunction with osmium tetroxide, ZnI_2 serves as a stain.[3]
- Catalysis: It functions as a Lewis acid catalyst in organic reactions, such as the conversion of methanol to triptane.[2][3]

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